

A Comparative Guide to Certified Reference Materials for Acetaldehyde 2,4-dinitrophenylhydrazone

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Compound of Interest

Compound Name: *Acetaldehyde, 2,4-dinitrophenylhydrazone*

Cat. No.: *B131636*

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For researchers, scientists, and drug development professionals requiring precise and accurate quantification of acetaldehyde, the selection of a suitable Certified Reference Material (CRM) is of paramount importance. Acetaldehyde is a critical analyte in various fields, including environmental monitoring, food and beverage quality control, and clinical diagnostics. Its derivatization with 2,4-dinitrophenylhydrazine (DNPH) to form the stable derivative, Acetaldehyde 2,4-dinitrophenylhydrazone (Acetaldehyde-DNPH), allows for sensitive and specific analysis, typically by High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection. This guide provides a comparative overview of Acetaldehyde-DNPH CRMs from leading suppliers, supported by experimental protocols and workflow visualizations to aid in your selection process.

Product Comparison

The following table summarizes the key characteristics of Acetaldehyde-DNPH CRMs from prominent suppliers. It is important to note that while nominal concentrations are provided, the certified value and its associated uncertainty, crucial for metrological traceability, are lot-specific and must be obtained from the Certificate of Analysis (CoA) provided with the product.

Supplier	Product Name	CAS Number	Format	Purity/Concentration	Storage	Accreditations
LGC Standards	Acetaldehyde 2,4-Dinitrophenylhydrazon	1019-57-4	Neat Solid	99.70% (by HPLC at 360 nm)[1]	2-8°C	ISO 17034
Sigma-Aldrich (TraceCERT®)	Acetaldehyde-2,4-DNPH solution	1019-57-4	Solution	1000 µg/mL in Acetonitrile (nominal) [2]	2-8°C	ISO 17034, ISO/IEC 17025[2]
AccuStandard	Acetaldehyde-DNPH	1019-57-4	Solution	1000 µg/mL in MeOH:Acetonitrile (95:5) (nominal) [3]	Freeze (<-10 °C)	ISO 17034, ISO/IEC 17025
CPAChem	Acetaldehyde-DNPH	1019-57-4	Neat Solid	Information not publicly available	Refrigerator	ISO 17034, ISO/IEC 17025

Note: The certified value and expanded uncertainty for purity (for neat materials) and concentration (for solutions) are provided in the Certificate of Analysis for each specific lot and should be consulted for accurate measurements.

Experimental Protocols

The analysis of acetaldehyde using DNPH derivatization followed by HPLC-UV is a well-established method. The following is a generalized experimental protocol synthesized from various sources.

Reagents and Materials

- Acetaldehyde-DNPH Certified Reference Material (CRM)
- 2,4-Dinitrophenylhydrazine (DNPH) solution (e.g., 0.2% in acetonitrile)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Acid (e.g., phosphoric acid or hydrochloric acid) for pH adjustment
- Sample containing acetaldehyde

Standard Preparation

- From Neat CRM: Accurately weigh a known amount of the neat Acetaldehyde-DNPH CRM and dissolve it in a precise volume of acetonitrile to prepare a stock solution of known concentration.
- From Solution CRM: Use the certified solution CRM as the stock solution.
- Prepare a series of calibration standards by serial dilution of the stock solution with acetonitrile to cover the expected concentration range of the samples.

Sample Preparation and Derivatization

- Collect the sample (e.g., air, water, biological fluid).
- For liquid samples, an aliquot is taken directly. For air samples, acetaldehyde is typically trapped on a sorbent tube coated with DNPH.
- To a known volume of the sample or an extract from the sorbent tube, add an excess of the DNPH reagent solution.
- Acidify the mixture to catalyze the derivatization reaction (optimal pH is typically acidic).
- Allow the reaction to proceed at a controlled temperature (e.g., room temperature or slightly elevated) for a specific duration to ensure complete derivatization.

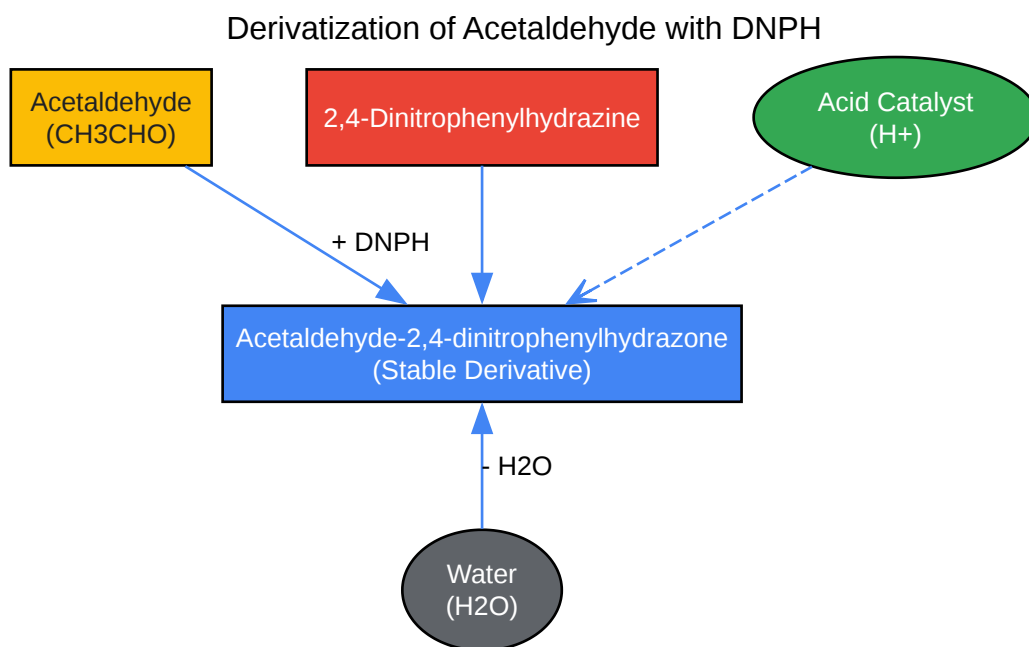
- The resulting solution containing the Acetaldehyde-DNPH derivative is then ready for HPLC analysis.

HPLC-UV Analysis

- HPLC System: A standard HPLC system with a UV detector.
- Column: A C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient of acetonitrile and water is typically employed.
- Detection: The UV detector is set to a wavelength where the Acetaldehyde-DNPH derivative has maximum absorbance, commonly around 360 nm.
- Injection: Inject equal volumes of the prepared standards and samples.
- Quantification: Create a calibration curve by plotting the peak area of the Acetaldehyde-DNPH derivative against the concentration of the standards. Determine the concentration of acetaldehyde in the samples by interpolating their peak areas on the calibration curve.

Signaling Pathways and Experimental Workflows

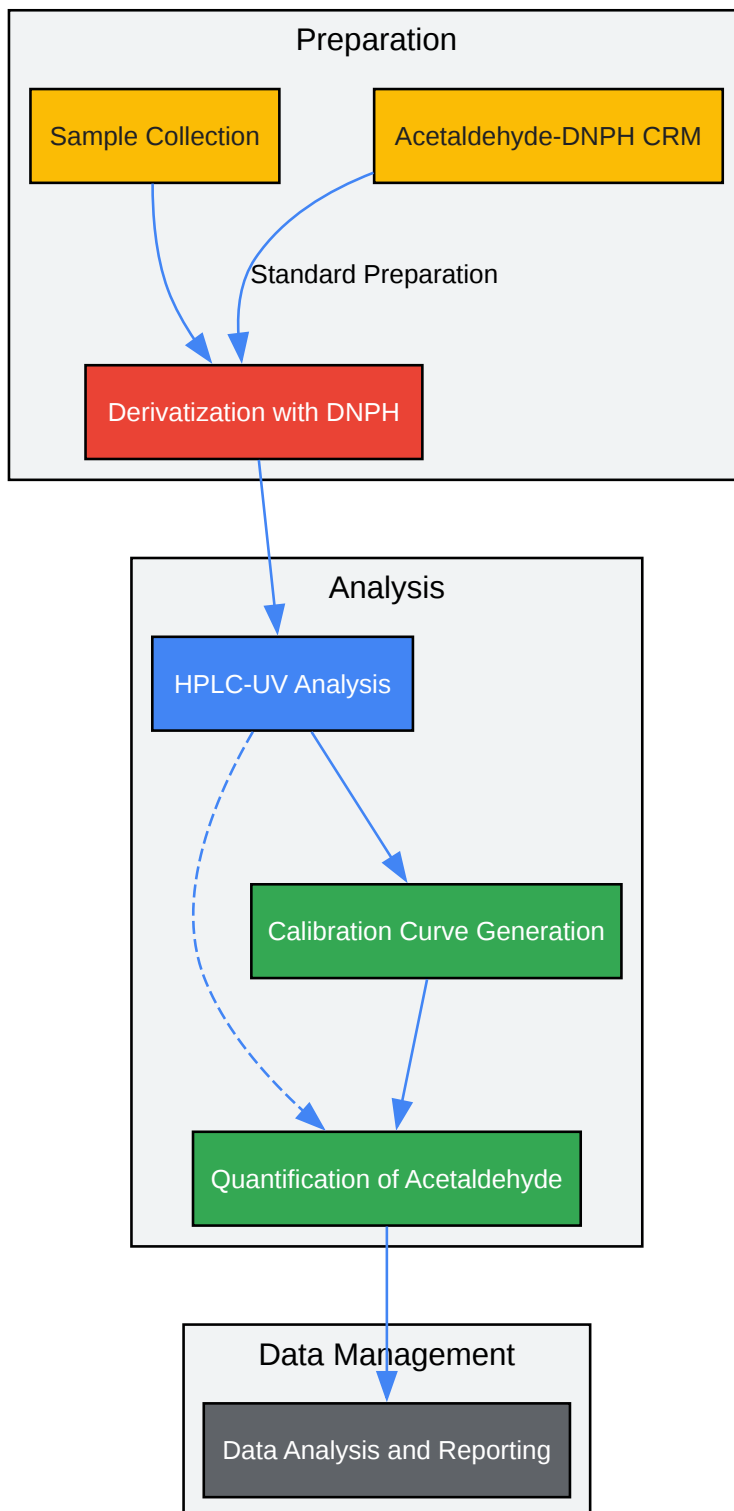
The following diagrams illustrate the key chemical reaction and the analytical workflow for the determination of acetaldehyde using a CRM.



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Caption: Chemical reaction of Acetaldehyde with DNPH.

Analytical Workflow for Acetaldehyde Quantification

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Caption: Workflow for Acetaldehyde analysis using CRM.

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References

- 1. Acetaldehyde-2,4-DNPH solution certified reference material, 1000ug/mL acetonitrile, ampule 1mL 1019-57-4 [sigmaaldrich.com]
- 2. Acetaldehyde-2,4-DNPH solution certified reference material, ampule 5 1mL 1019-57-4 [sigmaaldrich.com]
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